

molecular formula and weight of bromodichloronitromethane

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Compound of Interest

Compound Name: Bromodichloronitromethane

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An In-depth Technical Guide to Bromodichloronitromethane

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bromodichloronitromethane ($\text{CBrCl}_2\text{NO}_2$) is a halonitromethane that has been identified as a disinfection by-product (DBP) in drinking water.[1] Its presence in water sources and potential health implications have made it a subject of interest for toxicological and environmental research. This technical guide provides a comprehensive overview of the molecular and chemical properties of **bromodichloronitromethane**, detailed experimental protocols for its analysis, and insights into its genotoxic effects and the cellular mechanisms involved in repairing the damage it causes.

Molecular and Chemical Properties

Bromodichloronitromethane is a volatile organic compound with the molecular formula $\text{CBrCl}_2\text{NO}_2$. [2] A summary of its key quantitative data is presented in the table below.

Property	Value	Reference
Molecular Formula	CBrCl ₂ NO ₂	[2]
Molecular Weight	208.83 g/mol	
CAS Number	918-01-4	[1]
Density	2.225 g/cm ³	
Boiling Point	115.5 °C at 760 mmHg	
Flash Point	23.7 °C	
Synonyms	Dichlorobromonitromethane	[1]

Synthesis Overview

While a detailed, step-by-step synthesis protocol for **bromodichloronitromethane** is not readily available in publicly accessible literature, a general synthetic route can be inferred from the synthesis of related nitroalkanes. A plausible method involves the halogenation of nitromethane. One patented method for synthesizing nitromethane involves the reaction of a methyl halide with an alkali or alkaline earth metal nitrite.[3] Another approach describes the synthesis of nitromethane from sodium chloroacetate and sodium nitrite.[4] A further patented method for synthesizing nitromethane utilizes dimethyl sulfate and sodium nitrite.[5] The subsequent bromination and chlorination of nitromethane would likely involve controlled reactions with suitable halogenating agents to yield the desired **bromodichloronitromethane**.

Genotoxicity and Mechanism of Action

Bromodichloronitromethane is recognized as a genotoxic agent that can induce DNA strand breaks in mammalian cells. This damage, if not repaired, can lead to mutations and potentially contribute to the initiation of carcinogenesis. The primary mechanism of its genotoxicity is believed to involve the formation of DNA adducts, which are covalent modifications to the DNA bases.[6] These adducts can disrupt the normal structure and function of DNA, leading to single-strand breaks.

Cellular Repair Pathway: Base Excision Repair (BER)

The cellular machinery responds to the DNA damage caused by agents like **bromodichloronitromethane** primarily through the Base Excision Repair (BER) pathway. BER is responsible for correcting small, non-helix-distorting base lesions.[7] The process involves the recognition and removal of the damaged base by a DNA glycosylase, followed by the incision of the DNA backbone, removal of the resulting abasic site, DNA synthesis to fill the gap, and finally, ligation to restore the integrity of the DNA strand.[8][9][10][11]



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